

# Technical Guide: Molecular Weight of 3-Bromo-2-fluoro-5-methylbenzaldehyde

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## Compound of Interest

Compound Name: 3-Bromo-2-fluoro-5-methylbenzaldehyde

Cat. No.: B580479

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This document provides a detailed breakdown of the molecular weight for the compound **3-Bromo-2-fluoro-5-methylbenzaldehyde**. The information is presented to be a ready reference for research and development activities.

## Chemical Structure and Formula

**3-Bromo-2-fluoro-5-methylbenzaldehyde** is an aromatic aldehyde with bromine, fluorine, and methyl group substitutions on the benzene ring. Based on its nomenclature, the molecular structure is determined as follows:

- Benzaldehyde: A benzene ring attached to a formyl (-CHO) group.
- Substituents:
  - A bromine atom at the 3rd position.
  - A fluorine atom at the 2nd position.
  - A methyl (-CH<sub>3</sub>) group at the 5th position.

This arrangement of atoms yields the molecular formula: C<sub>8</sub>H<sub>6</sub>BrFO.

## Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of all constituent atoms in the molecule. The standard atomic weights for the elements are sourced from the International Union of Pure and Applied Chemistry (IUPAC).

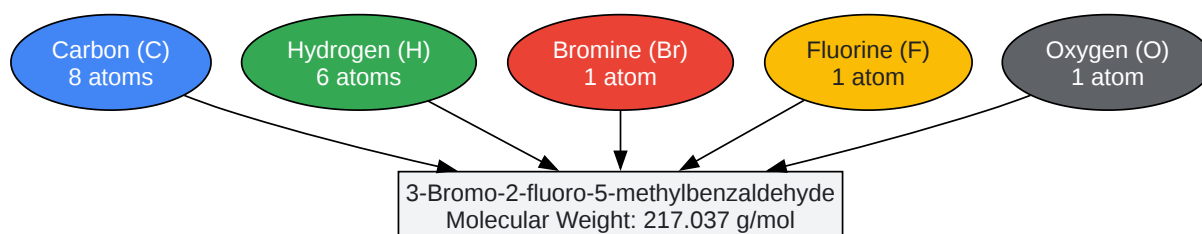
The calculation is detailed in the table below:

Element	Symbol	Quantity	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	8	12.011	96.088
Hydrogen	H	6	1.008	6.048
Bromine	Br	1	79.904[1][2][3]	79.904
Fluorine	F	1	18.998[4][5][6]	18.998
Oxygen	O	1	15.999[7][8][9] [10]	15.999
Total			217.037	

The calculated molecular weight of **3-Bromo-2-fluoro-5-methylbenzaldehyde** is 217.037 g/mol .

## Logical Relationship of Components

The following diagram illustrates the elemental composition leading to the final molecular formula and weight.



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Caption: Elemental composition of **3-Bromo-2-fluoro-5-methylbenzaldehyde**.

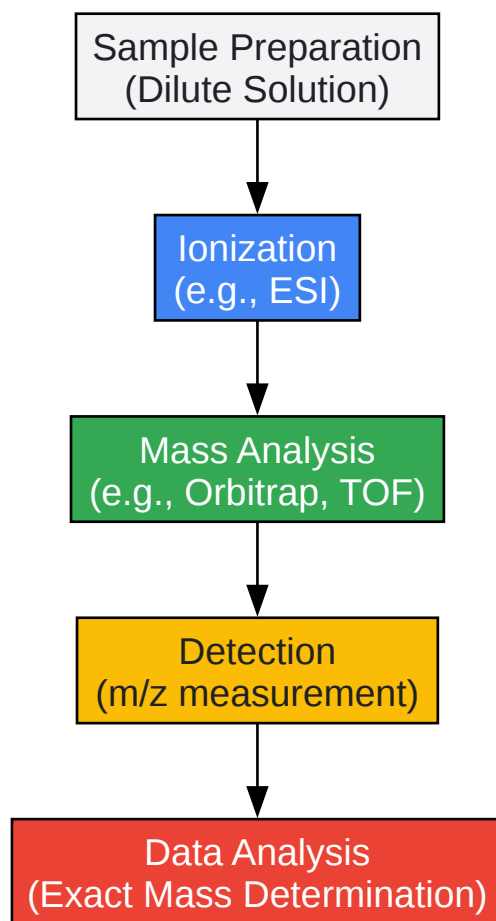
## Experimental Protocols

The determination of molecular weight for a novel or synthesized compound typically involves mass spectrometry.

Methodology: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent (e.g., acetonitrile or methanol).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, commonly using Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI). ESI is generally preferred for polar molecules.
- **Mass Analysis:** The ionized molecules are guided into a high-resolution mass analyzer, such as an Orbitrap or Time-of-Flight (TOF) analyzer.
- **Detection:** The analyzer measures the mass-to-charge ratio ( $m/z$ ) of the ions with high precision. For a singly charged molecular ion  $[M+H]^+$  or  $[M]^+$ , the measured  $m/z$  value directly corresponds to a value very close to the molecular weight.
- **Data Analysis:** The resulting spectrum is analyzed to identify the peak corresponding to the molecular ion. The high resolution allows for the determination of the exact mass, which can be used to confirm the elemental composition.

The workflow for this experimental determination is visualized below.



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Caption: Workflow for experimental molecular weight determination via HRMS.

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